

# Technical Support Center: Dowtherm Q Heat Transfer Optimization

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## Compound of Interest

Compound Name: **Dowtherm Q**

Cat. No.: **B12700112**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the flow rate of **Dowtherm Q** for maximum heat transfer in their experimental setups.

## Troubleshooting Guide

**Q:** My system is not reaching the desired temperature. Could the **Dowtherm Q** flow rate be the issue?

**A:** Yes, an improper flow rate is a common cause of inefficient heat transfer.

- Too low of a flow rate: This can lead to a thick, stagnant boundary layer of fluid at the heat transfer surface, which increases thermal resistance and reduces the overall heat transfer coefficient. In heated systems, low fluid velocity can also lead to localized overheating and thermal degradation of the fluid.[1][2]
- Too high of a flow rate: While generally promoting better heat transfer, excessively high flow rates can lead to a significant pressure drop across the system, requiring more powerful and energy-intensive pumps.[3] At very high velocities, there is also a risk of erosion, particularly in systems with softer metals or delicate components.

**Q:** I've noticed a gradual decline in heat transfer performance over time. What could be the cause related to **Dowtherm Q**?

A: A decline in performance can be due to several factors:

- Fluid Degradation: Operating **Dowtherm Q** above its recommended maximum film temperature of 360°C (675°F) can cause it to break down.[\[1\]](#) These degradation products can be more viscous and have lower thermal conductivity, leading to fouling of heat transfer surfaces.
- Contamination: The introduction of contaminants into the **Dowtherm Q** fluid can alter its physical properties, such as viscosity, which directly impacts the heat transfer coefficient.[\[1\]](#) [\[2\]](#)
- Air Oxidation: If the system is not properly sealed, air can leak in and oxidize the hot fluid. Oxidative byproducts can be corrosive and lead to the formation of sludge, which will impede heat transfer.[\[1\]](#)

Q: How can I determine if my **Dowtherm Q** flow is in the turbulent or laminar regime?

A: You can estimate the flow regime by calculating the Reynolds number (Re):

- $Re = (\rho * v * D) / \mu$ 
  - $\rho$  = Density of **Dowtherm Q** at the operating temperature
  - $v$  = Fluid velocity
  - $D$  = Pipe/tube diameter
  - $\mu$  = Dynamic viscosity of **Dowtherm Q** at the operating temperature

A Reynolds number below 2300 generally indicates laminar flow, while a value above 4000 suggests turbulent flow. For optimal heat transfer, you should aim for a turbulent flow regime.

## Frequently Asked Questions (FAQs)

Q: What is the recommended flow velocity for **Dowtherm Q**?

A: For heated systems, a minimum liquid velocity of 6 feet per second (approximately 2 meters per second) is recommended to prevent excessive fluid film temperatures.[\[1\]](#) A typical design

range is between 6 to 12 feet per second (2 to 4 m/s).<sup>[1]</sup> The optimal velocity will depend on a balance between achieving good heat transfer and the practical limits of your system's pumping capacity and pressure drop tolerance.<sup>[1]</sup>

Q: How does temperature affect the optimal flow rate of **Dowtherm Q**?

A: Temperature significantly impacts the physical properties of **Dowtherm Q**, which in turn affects the optimal flow rate. As the temperature of **Dowtherm Q** increases, its viscosity decreases.<sup>[1]</sup> This lower viscosity means that less pumping power is required to achieve a turbulent flow regime, which is beneficial for heat transfer. The table below summarizes the key physical properties of **Dowtherm Q** at various temperatures.

Q: Will increasing the flow rate always improve heat transfer?

A: Generally, increasing the flow rate from a laminar to a turbulent regime will significantly improve the heat transfer coefficient. In the turbulent flow regime, further increases in flow rate will continue to enhance the heat transfer coefficient, but with diminishing returns. Eventually, the gains in heat transfer will be outweighed by the increased energy consumption of the pump and the potential for erosion. Therefore, there is an optimal range for the flow rate that maximizes heat transfer while minimizing operational costs and risks.

## Data Presentation

The following tables provide key physical property data for **Dowtherm Q** at various temperatures, which are essential for calculating the Reynolds number and understanding the fluid's behavior at different operating conditions.

Table 1: Physical Properties of **Dowtherm Q** at Various Temperatures (SI Units)

Temperature (°C)	Density ( kg/m <sup>3</sup> )	Viscosity (mPa·s)	Thermal Conductivity (W/m·K)	Specific Heat (kJ/kg·K)
0	980.5	7.56	0.1244	1.589
50	947.8	2.14	0.1197	1.733
100	915.1	0.89	0.1149	1.878
150	882.4	0.49	0.1102	2.022
200	849.7	0.31	0.1054	2.166
250	817.0	0.22	0.1007	2.311
300	784.3	0.16	0.0959	2.455

Data sourced from **Dowtherm Q** Technical Data Sheets.[\[4\]](#)[\[5\]](#)

Table 2: Physical Properties of **Dowtherm Q** at Various Temperatures (English Units)

Temperature (°F)	Density (lb/ft <sup>3</sup> )	Viscosity (cP)	Thermal Conductivity (Btu/hr·ft·°F)	Specific Heat (Btu/lb·°F)
32	61.21	7.56	0.0720	0.380
122	59.17	2.14	0.0692	0.414
212	57.13	0.89	0.0664	0.449
302	55.08	0.49	0.0637	0.483
392	53.04	0.31	0.0609	0.517
482	50.99	0.22	0.0582	0.552
572	48.95	0.16	0.0554	0.586

Data sourced from **Dowtherm Q** Technical Data Sheets.[\[4\]](#)[\[5\]](#)

## Experimental Protocols

Objective: To determine the optimal flow rate of **Dowtherm Q** for maximum heat transfer in a specific experimental setup (e.g., a shell and tube heat exchanger).

Materials:

- Experimental setup with a heat source and a heat sink.
- **Dowtherm Q** heat transfer fluid.
- Variable speed pump to control the flow rate of **Dowtherm Q**.
- Flow meter to measure the volumetric flow rate.
- Temperature sensors (e.g., thermocouples or RTDs) at the inlet and outlet of the heat exchanger for both **Dowtherm Q** and the process fluid.
- Pressure sensors at the inlet and outlet of the heat exchanger to measure pressure drop.
- Data acquisition system to record temperature, flow rate, and pressure readings.

Methodology:

- System Preparation:
  - Ensure the system is clean and free of any contaminants.
  - Charge the system with **Dowtherm Q**, following all safety precautions outlined in the Safety Data Sheet (SDS).
  - Purge the system of any air to prevent oxidation of the fluid.[\[1\]](#)
- Experimental Procedure:
  - Set the process fluid flow rate and inlet temperature to the desired and constant values.
  - Start the **Dowtherm Q** circulation pump at a low flow rate.

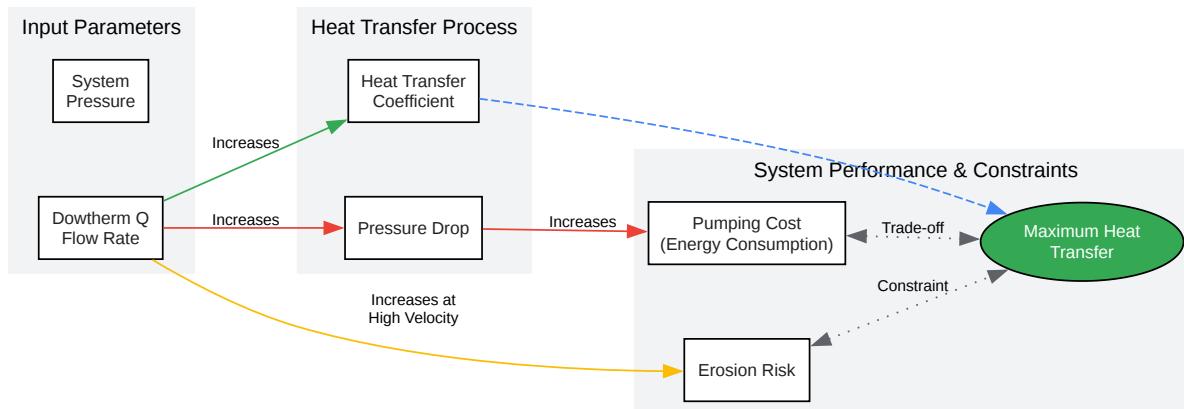
- Allow the system to reach a steady state, where the inlet and outlet temperatures of both fluids are stable.
- Record the following data:
  - **Dowtherm Q** inlet temperature ( $T_{in\_dow}$ )
  - **Dowtherm Q** outlet temperature ( $T_{out\_dow}$ )
  - Process fluid inlet temperature ( $T_{in\_proc}$ )
  - Process fluid outlet temperature ( $T_{out\_proc}$ )
  - **Dowtherm Q** volumetric flow rate ( $V_{dot\_dow}$ )
  - Pressure drop across the heat exchanger ( $\Delta P_{dow}$ )
- Incrementally increase the **Dowtherm Q** flow rate using the variable speed pump.
- Repeat the process of reaching a steady state and recording the data at each new flow rate. Continue this for a range of flow rates, ensuring to cover both laminar and turbulent flow regimes if possible.

• Data Analysis:

- For each flow rate, calculate the rate of heat transfer ( $q$ ) using the following equation:
  - $q = m_{dot\_dow} * C_{p\_dow} * (T_{in\_dow} - T_{out\_dow})$
  - $m_{dot\_dow}$  = mass flow rate of **Dowtherm Q** ( $\rho_{dow} * V_{dot\_dow}$ )
  - $C_{p\_dow}$  = specific heat of **Dowtherm Q** at the average temperature
- Calculate the Log Mean Temperature Difference (LMTD) for the heat exchanger.
- Calculate the overall heat transfer coefficient ( $U$ ) for each flow rate:
  - $U = q / (A * LMTD)$

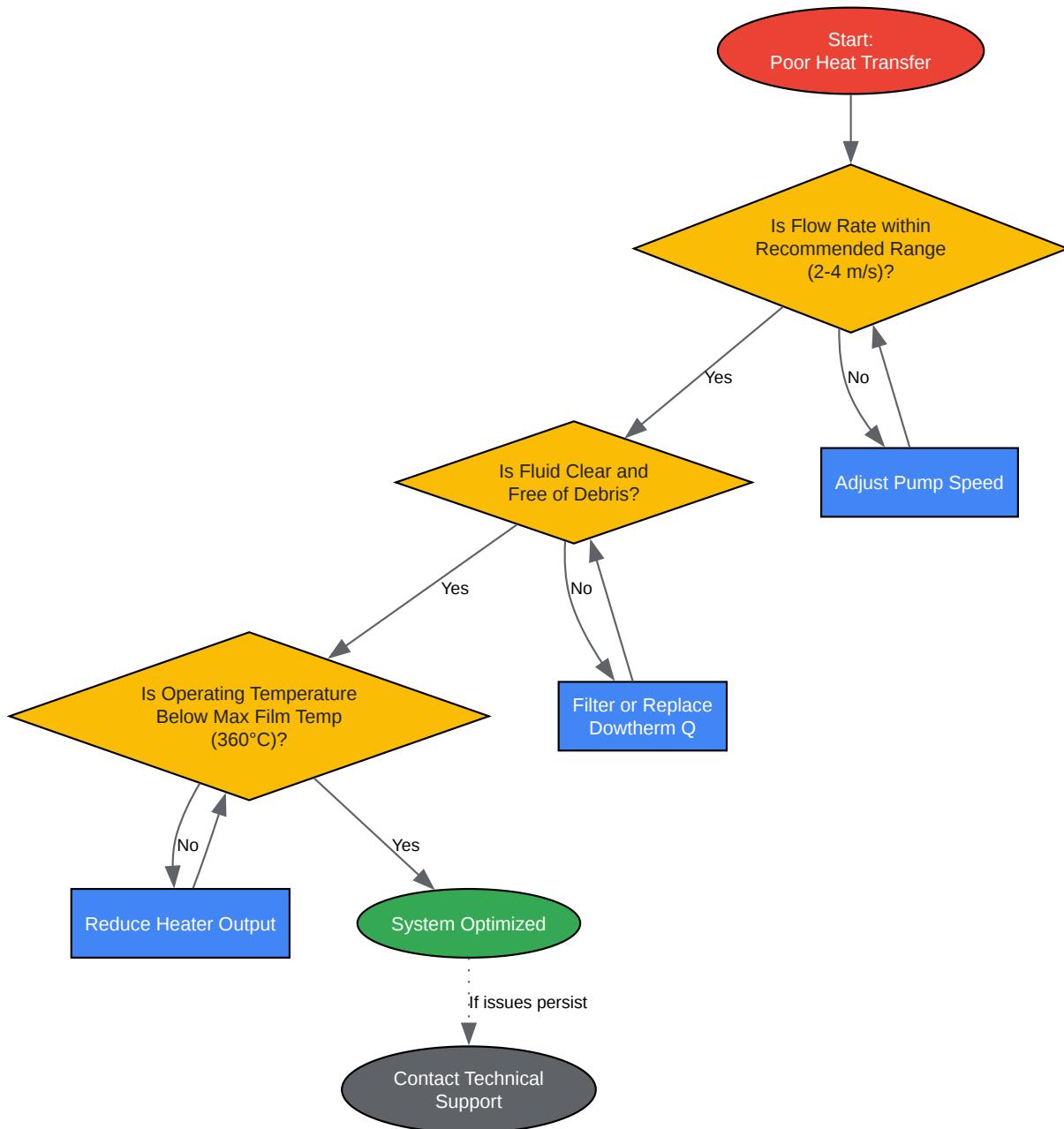
- $A$  = heat transfer surface area
- Plot the overall heat transfer coefficient ( $U$ ) as a function of the **Dowtherm Q** flow rate.
- The optimal flow rate will be in the region where the heat transfer coefficient is maximized before the curve begins to plateau and the pressure drop increases significantly.

## Mandatory Visualization



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Caption: Relationship between **Dowtherm Q** flow rate and heat transfer optimization factors.

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Caption: Troubleshooting workflow for poor heat transfer with **Dowtherm Q**.

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